

Commercial Availability and Suppliers of 6-Chloro-1-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 6-Chloro-1-hexanol

Cat. No.: B031631

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **6-Chloro-1-hexanol** (CAS No: 2009-83-8). It is intended to be a resource for researchers, scientists, and professionals in drug development who utilize this versatile chemical intermediate. This document details typical product specifications, outlines common synthesis protocols, and provides a list of known suppliers to facilitate procurement and application in a laboratory and industrial setting.

Introduction to 6-Chloro-1-hexanol

6-Chloro-1-hexanol, also known as hexamethylene chlorohydrin, is a bifunctional organic compound containing both a chloro and a hydroxyl group.^{[1][2]} Its chemical formula is C₆H₁₃ClO, and it has a molecular weight of 136.62 g/mol.^{[3][4][5]} This colorless to pale yellow liquid is a valuable building block in organic synthesis, particularly in the pharmaceutical and specialty chemical industries. It serves as a key intermediate in the synthesis of various compounds, including the antidepressant Vilazodone. Its utility stems from the differential reactivity of the chloro and hydroxyl functional groups, allowing for sequential chemical modifications.

Commercial Availability and Suppliers

6-Chloro-1-hexanol is readily available from a variety of chemical suppliers, ranging from large-scale manufacturers to specialized laboratory chemical providers. These suppliers offer

different grades and quantities, from grams for research and development purposes to kilograms and metric tons for industrial applications.

Below is a table summarizing some of the known suppliers of **6-Chloro-1-hexanol**:

Supplier	Headquarters Location	Notes
Thermo Scientific Chemicals	USA	Offers various quantities, including 25g, 100g, and 500g pack sizes.
Shree Ganesh Remedies	Ankleshwar, India	A leading manufacturer of 6-Chloro-1-hexanol.
Scimply	-	A trusted manufacturer and distributor.
MedChemExpress (MCE)	USA	Supplies 6-Chloro-1-hexanol as a biochemical reagent for life science research.
Tokyo Chemical Industry (TCI)	Japan/USA/India	A global supplier with distribution centers in multiple regions, offering purities of >95.0% and >96.0% (GC).
Chem-Supply	Australia	An Australian supplier of TCI products.
SR Innovations	Hyderabad, India	Manufacturer, exporter, and supplier with a minimum order quantity of 100 Liters.
LookChem	China	An online platform connecting buyers with various Chinese manufacturers.
Medikament Pharma Pvt. Ltd.	India	Integrates contract manufacturers and traders for pharmaceutical ingredients.
BOC Sciences	USA	A quality supplier of research chemicals and biochemicals.
Penta International Corporation	USA	An industry leader in chemistry-based solutions.

SEQENS	France	Provides 6-Chloro-1-hexanol with a purity of >99.0%.
Techno Color Corporation	Vapi, India	Manufacturer, supplier, and exporter.
Biopharma Centrum Private Limited	Betul, India	Supplier with 99% purity.

Quantitative Specifications

The quality and purity of **6-Chloro-1-hexanol** can vary between suppliers. It is crucial for researchers and drug development professionals to consider these specifications for their specific applications. The following table summarizes typical quantitative data for commercially available **6-Chloro-1-hexanol**.

Parameter	Specification	Supplier/Source
Purity (by GC)	≥96.0%	Thermo Scientific Chemicals
>96.0%	Tokyo Chemical Industry (TCI)	
>95.0%	Chem-Supply (TCI product)	
≥98.5%	-	
99%	SR Innovations, Biopharma Centrum Private Limited	
>99.0%	SEQENS	
Appearance	Clear colorless to pale yellow liquid	Thermo Scientific Chemicals
Colorless to Almost colorless clear liquid	Tokyo Chemical Industry (TCI)	
Colorless, clear liquid	-	
Refractive Index (@ 20°C)	1.4535-1.4585	Thermo Scientific Chemicals
1.444	-	
Density	1.024 g/cm ³	MedChemExpress
1.0±0.1 g/cm ³	-	
Boiling Point	212.8±0.0 °C at 760 mmHg	-
Flash Point	98.9±0.0 °C	-
Water Content	≤0.2%	-
Identification (FTIR)	Conforms	Thermo Scientific Chemicals

Experimental Protocols for Synthesis

Several methods for the synthesis of **6-Chloro-1-hexanol** have been reported, with the most common starting material being 1,6-hexanediol.

Method 1: Reaction of 1,6-Hexanediol with Hydrochloric Acid

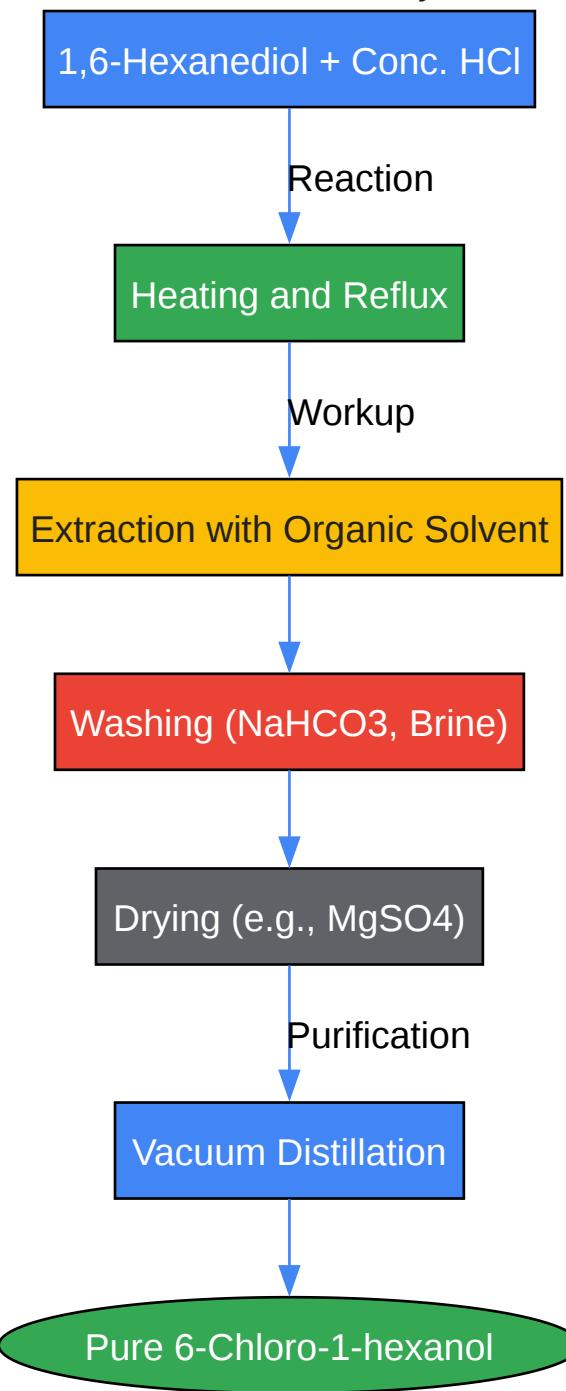
This is a classical and widely cited method for the preparation of **6-Chloro-1-hexanol**.

Reaction: The overall reaction involves the nucleophilic substitution of one of the hydroxyl groups in 1,6-hexanediol with a chloride ion from hydrochloric acid.

Detailed Methodology:

- **Reaction Setup:** A reaction flask is charged with 1,6-hexanediol, concentrated hydrochloric acid, water, and toluene.
- **Heating and Reflux:** The mixture is heated to reflux for several hours (e.g., 6-9 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to track the disappearance of the starting material.
- **Workup and Extraction:** After cooling, the reaction mixture is extracted with an organic solvent such as diethyl ether or toluene.
- **Washing:** The organic layer is washed with a saturated sodium bicarbonate solution to neutralize excess acid, followed by a wash with brine.
- **Drying:** The organic layer is dried over an anhydrous drying agent like magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation under vacuum to yield **6-Chloro-1-hexanol**. A reported boiling point for the purified product is 100–104°C at 9 mm Hg.

Synthesis of 6-Chloro-1-hexanol via Hydrochloric Acid Route

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Caption: Workflow for the synthesis of **6-Chloro-1-hexanol** from 1,6-hexanediol and HCl.

Method 2: Synthesis using Cyanuric Chloride in DMF

This method provides an alternative route for the synthesis of **6-Chloro-1-hexanol** from 1,6-hexanediol.

Reaction: This process involves the reaction of 1,6-hexanediol with cyanuric chloride in N,N-dimethylformamide (DMF).

Detailed Methodology:

- **Preparation of Reagent:** Cyanuric chloride is added in batches to DMF in a four-neck bottle while stirring and maintaining the temperature at 10-20°C. The mixture is stirred for approximately 6 hours.
- **Reaction:** A solution of 1,6-hexanediol in DMF is prepared and then added dropwise to the cyanuric chloride/DMF mixture while maintaining the temperature at -5 to 0°C. The reaction is stirred for 2 hours at 0°C and then allowed to warm to 25°C. The reaction is monitored until the 1,6-hexanediol is completely consumed.
- **Filtration:** The resulting reaction mixture is filtered under low vacuum. The filter cake is rinsed with DMF, and the filtrates are combined.
- **Purification:** The product is purified by vacuum distillation. The distillation is controlled at a vacuum of 5 mmHg, and the temperature is slowly increased to rectify the product. This method has been reported to yield **6-Chloro-1-hexanol** with a purity of 99.52%.

Synthesis of 6-Chloro-1-hexanol via Cyanuric Chloride Route

Cyanuric Chloride + DMF 1,6-Hexanediol + DMF

Reaction at -5 to 0°C

Workup

Filtration

Purification

Vacuum Distillation

Pure 6-Chloro-1-hexanol

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Caption: Workflow for the synthesis of **6-Chloro-1-hexanol** using cyanuric chloride.

Applications in Drug Development

6-Chloro-1-hexanol is a versatile intermediate in the synthesis of active pharmaceutical ingredients (APIs). Its primary application is as a key building block in the production of Vilazodone, an antidepressant. In the synthesis of Vilazodone, **6-Chloro-1-hexanol** is used to form the precursor 3-(4-Chlorobutyl)-1H-indole-5-carbonitrile. The dual functionality of **6-Chloro-1-hexanol** allows for its incorporation into complex molecular architectures, making it a valuable tool for medicinal chemists and drug development professionals.

Safety and Handling

6-Chloro-1-hexanol is classified as harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation. Appropriate personal protective equipment (PPE), such as gloves, protective clothing, and eye/face protection, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, such as a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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